

# CAS 29420-49-3 chemical structure and properties

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## Compound of Interest

Compound Name: *Potassium nonafluoro-1-butanesulfonate*

Cat. No.: *B1260690*

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## An In-depth Technical Guide on CAS 29420-49-3: Potassium Perfluorobutanesulfonate

Disclaimer: The provided CAS number, 29420-49-3, corresponds to the chemical compound Potassium perfluorobutanesulfonate. The core requirements of the prompt, such as signaling pathways and content for drug development professionals, suggest an interest in a biologically active molecule. However, the available information for CAS 29420-49-3 does not indicate such biological activity. This guide provides a comprehensive overview of Potassium perfluorobutanesulfonate based on the supplied CAS number.

## Chemical Identity and Structure

Potassium perfluorobutanesulfonate, identified by the CAS number 29420-49-3, is the potassium salt of perfluorobutanesulfonic acid.<sup>[1][2]</sup> It is characterized by a four-carbon perfluorinated chain attached to a sulfonate group.<sup>[1]</sup> This fully fluorinated structure imparts high thermal stability and resistance to degradation.<sup>[1]</sup>

Table 1: Chemical Identifiers for CAS 29420-49-3

Identifier	Value
CAS Number	29420-49-3
Chemical Name	Potassium 1,1,2,2,3,3,4,4,4-nonafluoro-1-butanesulfonate[2]
Synonyms	Potassium nonaflate, Potassium nonafluorobutanesulfonate, Potassium perfluorobutanesulfonate, KPBS[1][2]
Molecular Formula	C4F9KO3S[2]
Linear Formula	CF3(CF2)3SO3K
InChI	InChI=1S/C4HF9O3S.K/c5-1(6,3(9,10)11)2(7,8)4(12,13)17(14,15)16;/h(H,14,15,16);/q;+1/p-1
InChI Key	LVTHXRLARFLXNR-UHFFFAOYSA-M
SMILES	<chem>C(C(C(F)(F)F)(F)F)(C(S(=O)(=O)O)(F)F)(F)F.[K]</chem> [1]

## Physicochemical Properties

Potassium perfluorobutanesulfonate is a white crystalline solid known for its surfactant properties.[1][3] Its perfluorinated nature results in low surface tension and excellent water and oil repellency.[1]

Table 2: Physicochemical Properties of CAS 29420-49-3

Property	Value
Molecular Weight	338.19 g/mol [2]
Appearance	White powder/crystal[2][3]
Melting Point	264-266 °C
Boiling Point	>400 °C
Solubility in Water	5.1 g/L
pH	5.5-6.5 (50 g/L in H2O)
Bulk Density	1000 kg/m <sup>3</sup>
Assay	≥98.0%[4]

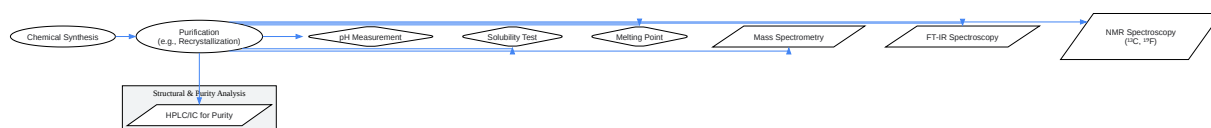
## Applications

Due to its unique properties, Potassium perfluorobutanesulfonate finds applications in various industrial and research fields. It is utilized as a wetting agent and in the formulation of firefighting foams.[1] In materials science, it is employed as an interface additive in lithium-ion batteries to form a stable passivation layer on cathode materials, which minimizes capacity decay.[2] It is also used in perovskite solar cells to adjust the energy matching of the electron transport layer and passivate interface defects, thereby increasing power conversion efficiency.[2] Furthermore, it serves as a precursor in the synthesis of ionic liquids.[2]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of Potassium perfluorobutanesulfonate are not extensively available in the public domain. However, a general workflow for the characterization of a chemical standard can be outlined.

### General Workflow for Chemical Characterization

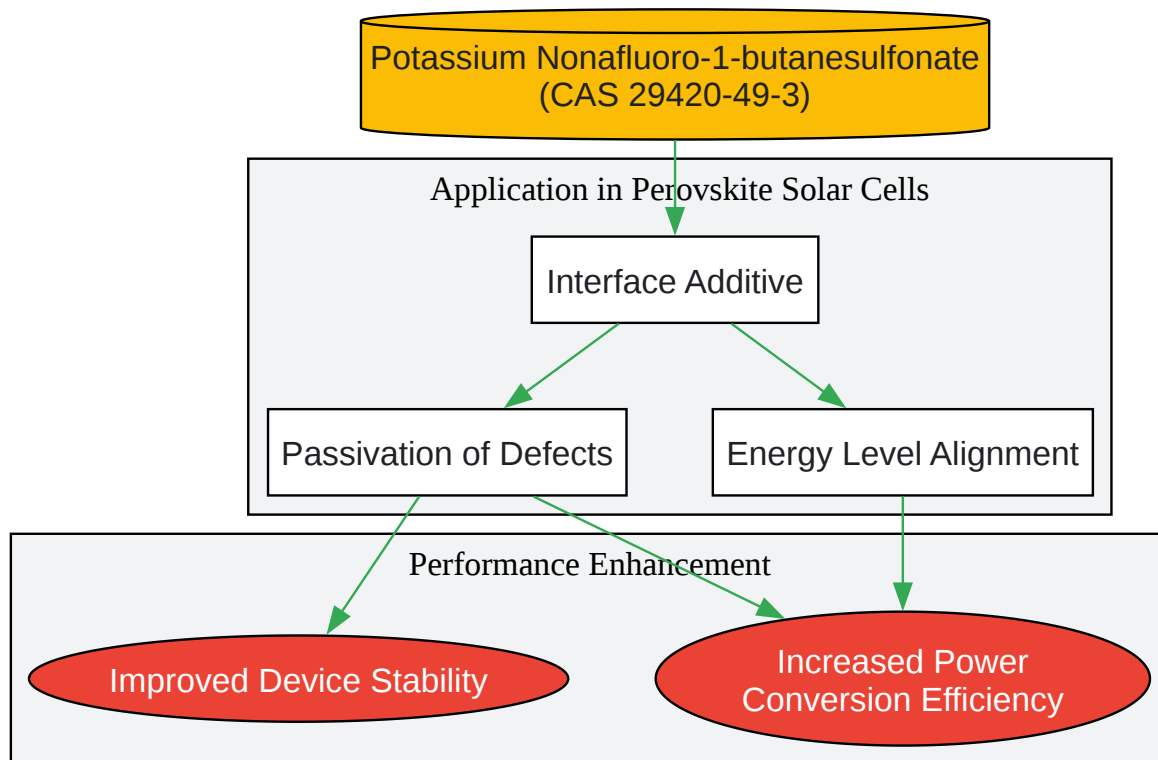


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Caption: General workflow for the synthesis, purification, and characterization of a chemical compound.

## Conceptual Application Pathway

The following diagram illustrates the conceptual pathway of how Potassium perfluorobutanesulfonate is utilized to enhance the performance of perovskite solar cells, as described in the literature.[2]



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Caption: Conceptual pathway of Potassium perfluorobutanesulfonate in enhancing perovskite solar cell performance.

## Safety Information

Potassium perfluorobutanesulfonate is classified with GHS05 pictogram, indicating it can cause severe eye damage.[3] The hazard statement is H318 (Causes serious eye damage).

Precautionary measures include wearing protective gloves, clothing, eye protection, and face protection. Due to its persistence in the environment and potential for bioaccumulation, its use requires careful management.[1]

## Conclusion

Potassium perfluorobutanesulfonate (CAS 29420-49-3) is a perfluoroalkyl sulfonate with significant industrial and research applications, particularly in materials science. Its well-defined chemical structure and physicochemical properties make it a valuable compound for enhancing

the performance of energy devices. While it is not a pharmaceutical agent, its technical profile is of interest to chemists and materials scientists.

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## References

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